

Safeguarding Your Research: A Comprehensive Guide to Handling **p-Carborane**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p-Carborane*

Cat. No.: *B1425697*

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For Immediate Implementation: This document provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **p-Carborane**. Adherence to these guidelines is essential for ensuring laboratory safety and procedural integrity.

p-Carborane, a boron cluster compound, presents unique chemical properties that are valuable in various research and development applications.[\[1\]](#)[\[2\]](#) However, its handling requires stringent safety protocols to mitigate potential hazards. This guide outlines the necessary personal protective equipment (PPE), operational procedures, and disposal plans to ensure the safe and effective use of **p-Carborane** in a laboratory setting.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure. The following table summarizes the required PPE for handling **p-Carborane**, based on safety data sheet recommendations.

Protection Type	Specific Recommendations	Standards and Compliance
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles. ^[3] A face shield may be necessary for tasks with a high risk of splashing.	OSHA 29 CFR 1910.133 or European Standard EN166 ^[3]
Skin Protection	Chemical-resistant gloves (e.g., compatible with flammable solids and harmful substances) are mandatory. ^[4] Wear appropriate protective clothing, such as a lab coat, overalls, or a chemical-resistant suit, to prevent skin exposure. ^{[3][5]}	EU Directive 89/686/EEC and the standard EN 374 for gloves. ^[4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator, especially in cases of dust formation or when exposure limits may be exceeded. ^{[4][6]} A full-face respirator is recommended if irritation or other symptoms are experienced. ^[4]	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149. ^[3]

Operational Plan: From Receipt to Storage

A systematic approach to handling **p-Carborane** is crucial for minimizing risks. The following step-by-step guide details the operational workflow.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood with mechanical exhaust.^[4]

- Ensure a safety shower and eye wash station are readily accessible.
- Remove all sources of ignition, as **p-Carborane** is a flammable solid.[\[4\]](#) Use non-sparking tools and explosion-proof equipment.[\[4\]](#)[\[6\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[4\]](#)[\[6\]](#)

2. Handling **p-Carborane**:

- Avoid all personal contact, including inhalation and ingestion.[\[7\]](#)
- Do not eat, drink, or smoke when using this product.[\[4\]](#)[\[5\]](#)
- Avoid the formation of dust and aerosols.[\[4\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)

3. Storage:

- Store **p-Carborane** in a tightly closed container in a cool, dry, and well-ventilated place.[\[3\]](#)[\[6\]](#)
- The recommended storage temperature is between 2°C and 8°C.
- Protect from light.
- Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)
- Store separately from incompatible materials such as strong oxidizing agents.[\[3\]](#)

Disposal Plan

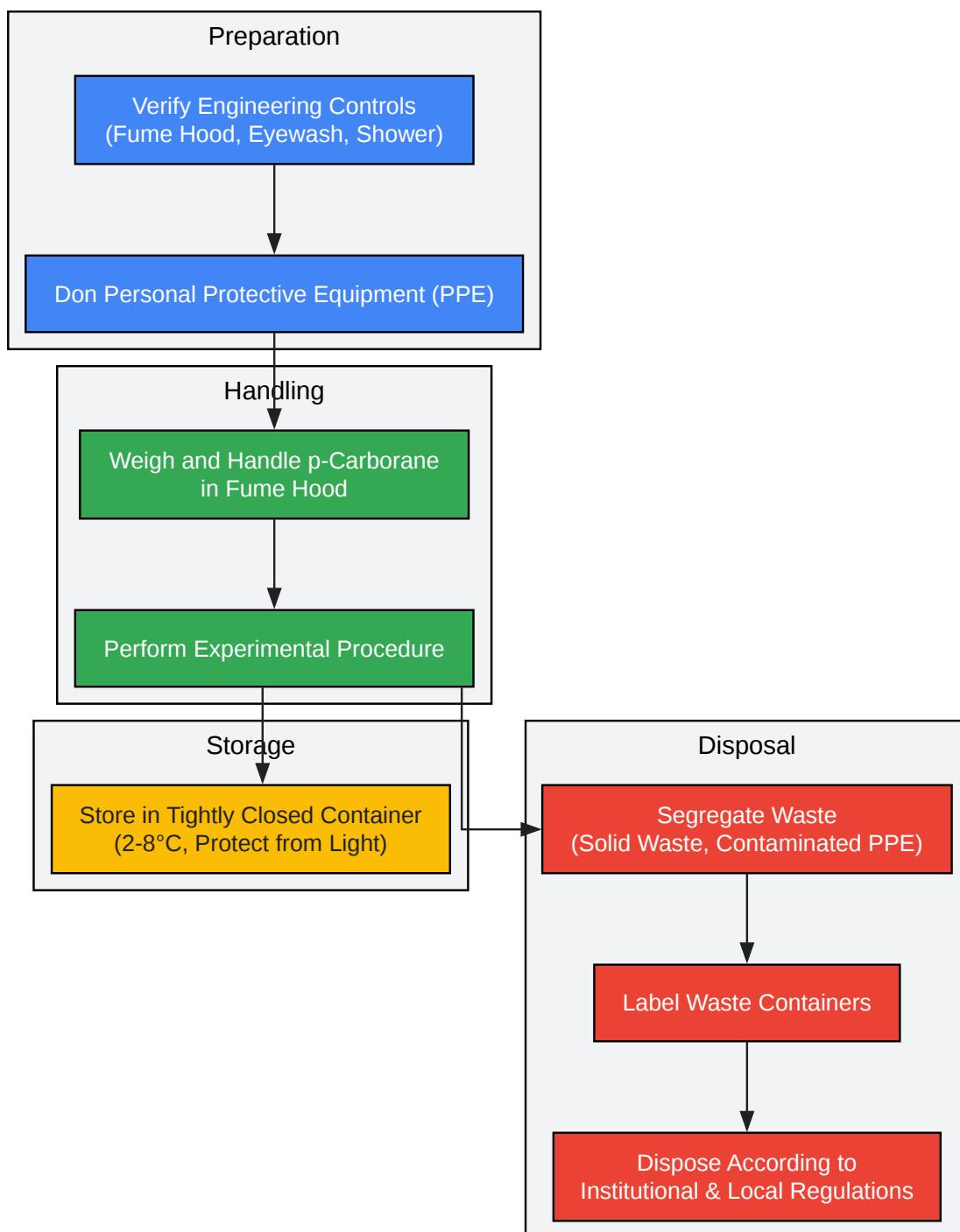
Proper disposal of **p-Carborane** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect waste **p-Carborane** and any contaminated materials (e.g., gloves, wipes, pipette tips) in closed, suitable, and clearly labeled containers for disposal.
- Regulatory Compliance: Dispose of contents and containers at an appropriate treatment and disposal facility in accordance with all applicable local, state, and federal regulations.[\[4\]](#)

- Spill Management: In case of a spill, evacuate personnel to a safe area.[4] Avoid dust formation.[4] Sweep or vacuum up the material and place it into a suitable disposal container.[3] Ventilate the affected area and clean it thoroughly.

Workflow for Handling p-Carborane

The following diagram illustrates the logical workflow for the safe handling of **p-Carborane**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **p-Carborane**.

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling p-Carborane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1425697#personal-protective-equipment-for-handling-p-carborane>

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